

# Technical Support Center: 4-Pyrimidinecarboxylic Acid

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## Compound of Interest

Compound Name: 4-Pyrimidinecarboxylic acid

Cat. No.: B114565

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Welcome to the technical support center for **4-pyrimidinecarboxylic acid**. This guide is designed to assist researchers, scientists, and drug development professionals with the proper handling, storage, and use of this compound. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **4-pyrimidinecarboxylic acid** and what are its common applications?

**4-pyrimidinecarboxylic acid** is a heterocyclic organic compound with a pyrimidine ring substituted with a carboxylic acid group.<sup>[1]</sup> It serves as a versatile synthetic intermediate in the development of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Researchers utilize it as a key building block in the synthesis of various biologically active molecules, particularly in the fields of antiviral and anticancer therapies.<sup>[1]</sup> It is also used in the production of herbicides and fungicides.<sup>[1]</sup>

Q2: What are the general physical and chemical properties of **4-pyrimidinecarboxylic acid**?

**4-pyrimidinecarboxylic acid** is typically supplied as a white to off-white or pale brown crystalline solid.<sup>[1][2][3]</sup> Key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H4N2O2	[1][4]
Molecular Weight	124.1 g/mol	[1][4]
Melting Point	210 - 215 °C (410 - 419 °F)	[3]
Purity	≥95% or ≥98% (depending on supplier)	[1][2][4]
Appearance	Crystalline solid; White, Off-white, or Pale brown	[1][2][3]

Q3: What are the recommended storage conditions for **4-pyrimidinecarboxylic acid**?

There are varying recommendations for the storage of solid **4-pyrimidinecarboxylic acid**. Generally, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[5][6] For long-term storage, -20°C is frequently recommended, with a stated stability of at least 4 years at this temperature.[2][4] Other suppliers suggest storage at 0-8°C.[1] For aqueous solutions, it is not recommended to store them for more than one day.[2] Stock solutions in organic solvents should be aliquoted and stored at -20°C for up to 1 month or -80°C for up to 6 months to avoid repeated freeze-thaw cycles.

Storage Form	Recommended Temperature	Stability	Source
Solid	-20°C	≥ 4 years	[2][4]
Solid	0-8°C	Not specified	[1]
Aqueous Solution	Refrigerated	Not recommended for > 1 day	[2]
Organic Stock Solution	-20°C	1 month	[7]
Organic Stock Solution	-80°C	6 months	[7]

Q4: What are the primary safety hazards associated with **4-pyrimidinecarboxylic acid**?

**4-pyrimidinecarboxylic acid** is classified as a hazardous chemical.[3] It is known to cause serious eye irritation.[3][8] It may also cause skin, respiratory, and digestive tract irritation.[9] The toxicological properties have not been fully investigated.[9] Always handle this compound with appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[3][10] Work should be conducted in a well-ventilated area or a fume hood.[9][11]

## Troubleshooting Guides

### Issue 1: Difficulty Dissolving **4-Pyrimidinecarboxylic Acid**

If you are experiencing issues with solubility, consider the following:

- **Solvent Choice:** **4-pyrimidinecarboxylic acid** has limited solubility in many common solvents. It is soluble in organic solvents such as DMSO (approx. 20 mg/mL) and DMF (approx. 5 mg/mL), but has poor solubility in ethanol (approx. 0.25 mg/mL).[2][4] Its solubility in aqueous buffers like PBS (pH 7.2) is also limited (approx. 1 mg/mL).[2][4]
- **Solution Preparation:** When preparing a stock solution, it is recommended to dissolve the solid compound in an organic solvent of choice, which should be purged with an inert gas.[2] For biological experiments, further dilutions of the stock solution into aqueous buffers or isotonic saline should be made.[2] Ensure that the residual amount of the organic solvent is insignificant, as it may have physiological effects.[2]
- **Aqueous Solutions:** To prepare an organic solvent-free aqueous solution, you can directly dissolve the crystalline compound in aqueous buffers.[2] However, be aware of the lower solubility in these systems.

### Issue 2: Concerns About the Stability of Prepared Solutions

To ensure the stability and integrity of your **4-pyrimidinecarboxylic acid** solutions:

- **Aqueous Solutions:** It is not recommended to store aqueous solutions for more than one day.[2] For experiments requiring aqueous solutions, it is best to prepare them fresh.

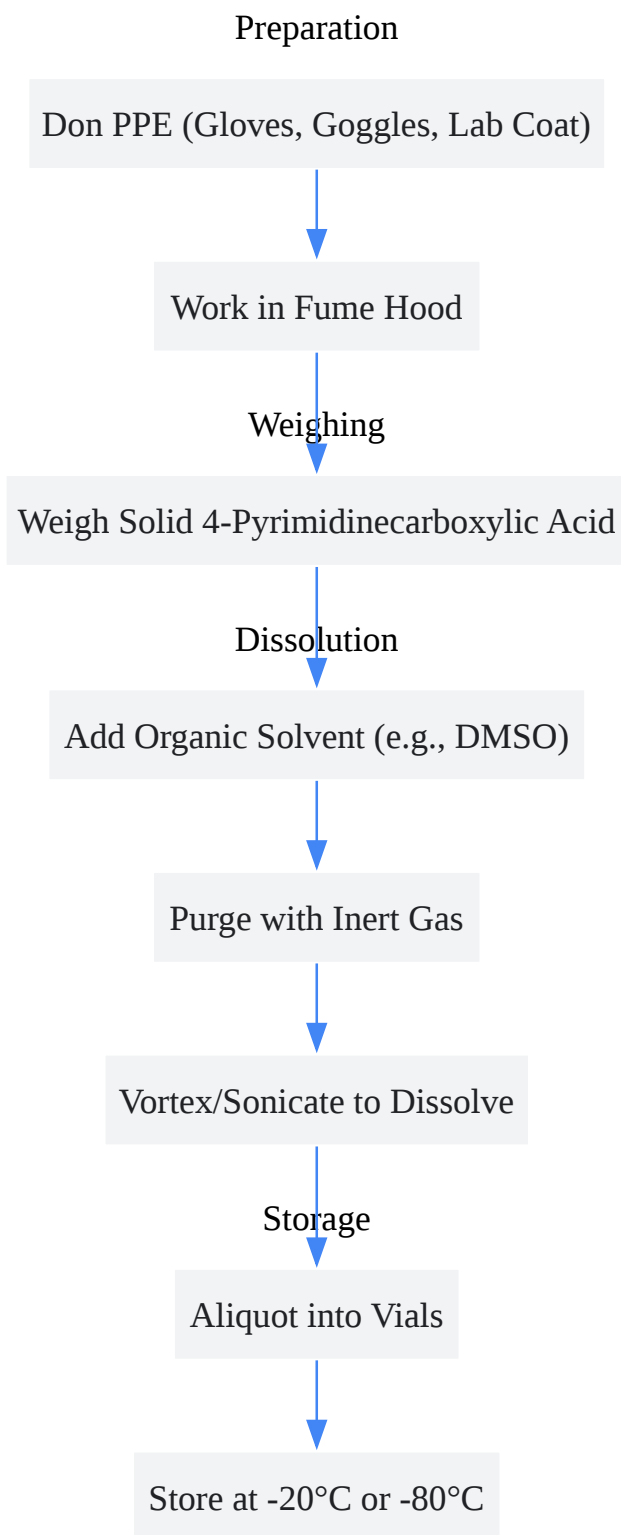
- Organic Stock Solutions: For longer-term storage, prepare stock solutions in anhydrous organic solvents like DMSO.[\[2\]](#) To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes and store them at -20°C or -80°C.[\[7\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a Stock Solution in an Organic Solvent

This protocol outlines the steps for preparing a stock solution of **4-pyrimidinecarboxylic acid** in an organic solvent such as DMSO.

- Preparation: Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Weighing: Accurately weigh the desired amount of solid **4-pyrimidinecarboxylic acid**.
- Dissolution: Add the appropriate volume of the chosen organic solvent (e.g., DMSO) to the solid. The container should be purged with an inert gas.[\[2\]](#)
- Mixing: Gently vortex or sonicate the mixture until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials. Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[7\]](#)



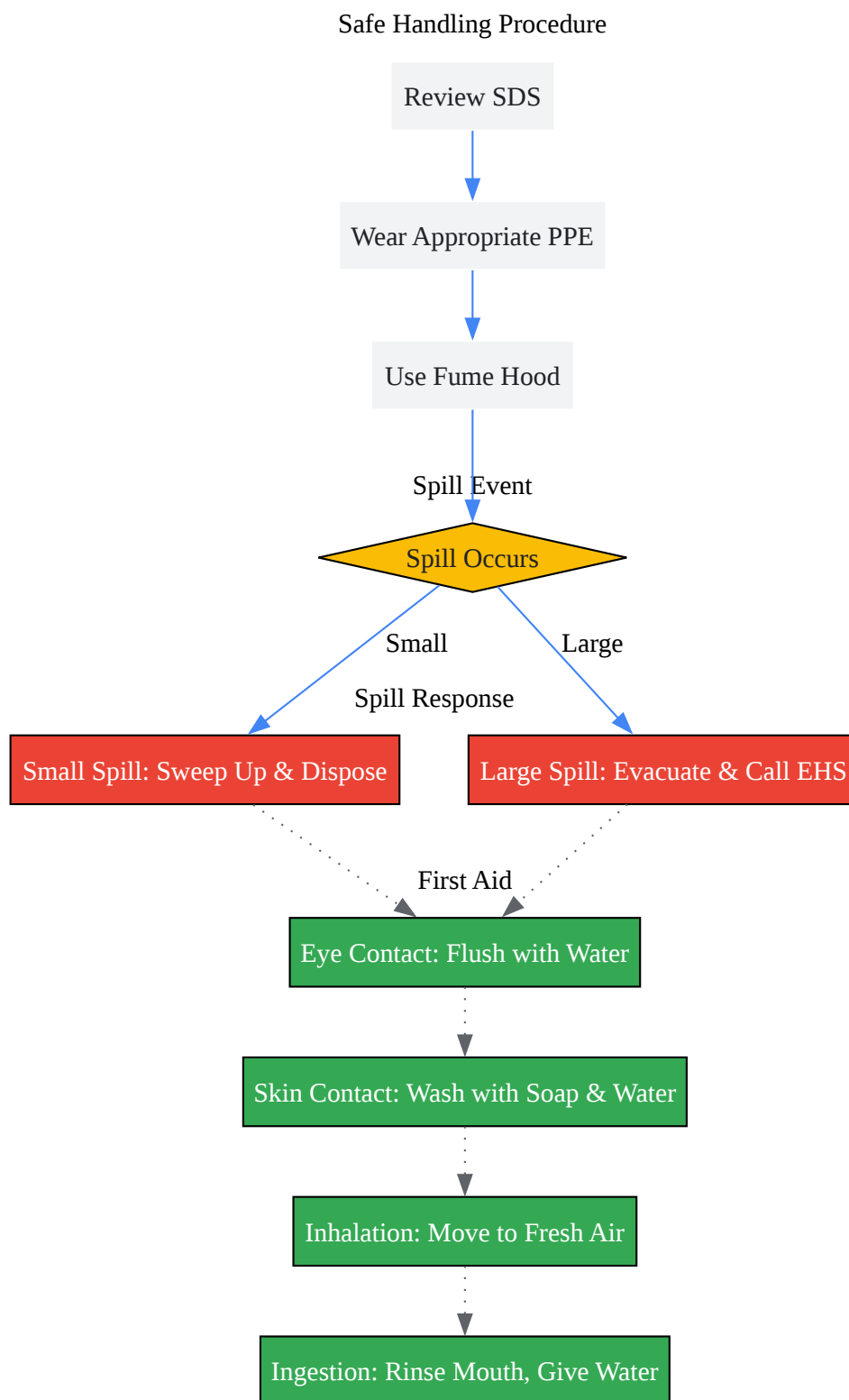
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Caption: Workflow for preparing an organic stock solution.

## Protocol 2: Safe Handling and Spill Response

This protocol provides a logical workflow for safely handling **4-pyrimidinecarboxylic acid** and responding to a spill.

- Risk Assessment: Before handling, review the Safety Data Sheet (SDS) and understand the hazards.[2]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[10]
- Engineering Controls: Handle the solid and prepare solutions in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.[9]
- Spill Response:
  - Small Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[12] Clean the spill area with a damp cloth.
  - Large Spills: For larger spills, evacuate the area and prevent entry. If safe to do so, contain the spill. Contact your institution's environmental health and safety department for assistance with cleanup and disposal.
- First Aid:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][9]
  - Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[3][9]
  - Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[9]
  - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek medical attention.[9]



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Caption: Logical workflow for handling and spill response.

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